

Peimisine steroidal alkaloid

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Peimisine

CAS No.: 19773-24-1

Cat. No.: S003746

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Peimisine Data Summary

Aspect	Key Findings	Relevant Context
Content & Distribution	Higher content in cultivated Zhe-Beimu (<i>F. thunbergii</i>) than in Chuan-Beimu species (<i>F. cirrhosa</i> group) [1]. Specific wild specimens (e.g., SK-FC) show high accumulation [2].	Content is influenced by geographical origin and cultivation practices (e.g., tissue culture vs. field collection) [2].
Analytical Methods	UPLC-Q-Exactive Orbitrap MS/MS is widely used for identification and quantification [3] [2]. DESI-MSI (Desorption Electrospray Mass Spectrometry Imaging) can map its spatial distribution within the bulb [4].	Used in metabolomic studies to profile and distinguish between different <i>Fritillaria</i> species [3].
Biosynthesis Regulation	The K2S treatment (potassium application under shading) in <i>F. thunbergii</i> significantly increases levels of peimisine and other steroidal alkaloids [5].	Involves key genes like farnesyl pyrophosphate synthase (FtFPS) and is regulated by transcription factors (e.g., AP2/ERF) [5].
Bioactivity & Mechanism	Identified as a key antioxidant compound with good binding affinity to core targets like AKT1 and ESR1 [3]. Network pharmacology suggests it may alleviate asthma by targeting proteins like HSP90 [6].	Part of a multi-component, multi-target mechanism of action, common in traditional medicine [6].

Detailed Experimental Protocols

Here are methodologies for key experiments involving **peimisine**, based on the cited research.

Metabolite Extraction and Profiling (UHPLC-MS/MS)

This protocol is used for the broad identification and quantification of **peimisine** and other metabolites in *Fritillaria* bulbs [3] [2].

- **Sample Preparation:** Fresh or dried bulb powder is weighed (~100 mg) and extracted with 1.2 mL of a **70% methanol aqueous solution**. The mixture is vortexed multiple times, incubated at 4°C for 12 hours, and then centrifuged. The supernatant is filtered through a 0.22 µm membrane before analysis [7].
- **Instrumentation and Analysis:**
 - **LC Conditions:** A C18 column is typically used. The mobile phase often consists of (A) 0.1% formic acid in water and (B) acetonitrile, using a gradient elution program [8].
 - **MS Conditions:** Analysis is performed with a high-resolution mass spectrometer (e.g., Q-Exactive Orbitrap) in positive electrospray ionization (ESI+) mode. Data is acquired in full-scan and data-dependent MS/MS modes for compound identification [3].

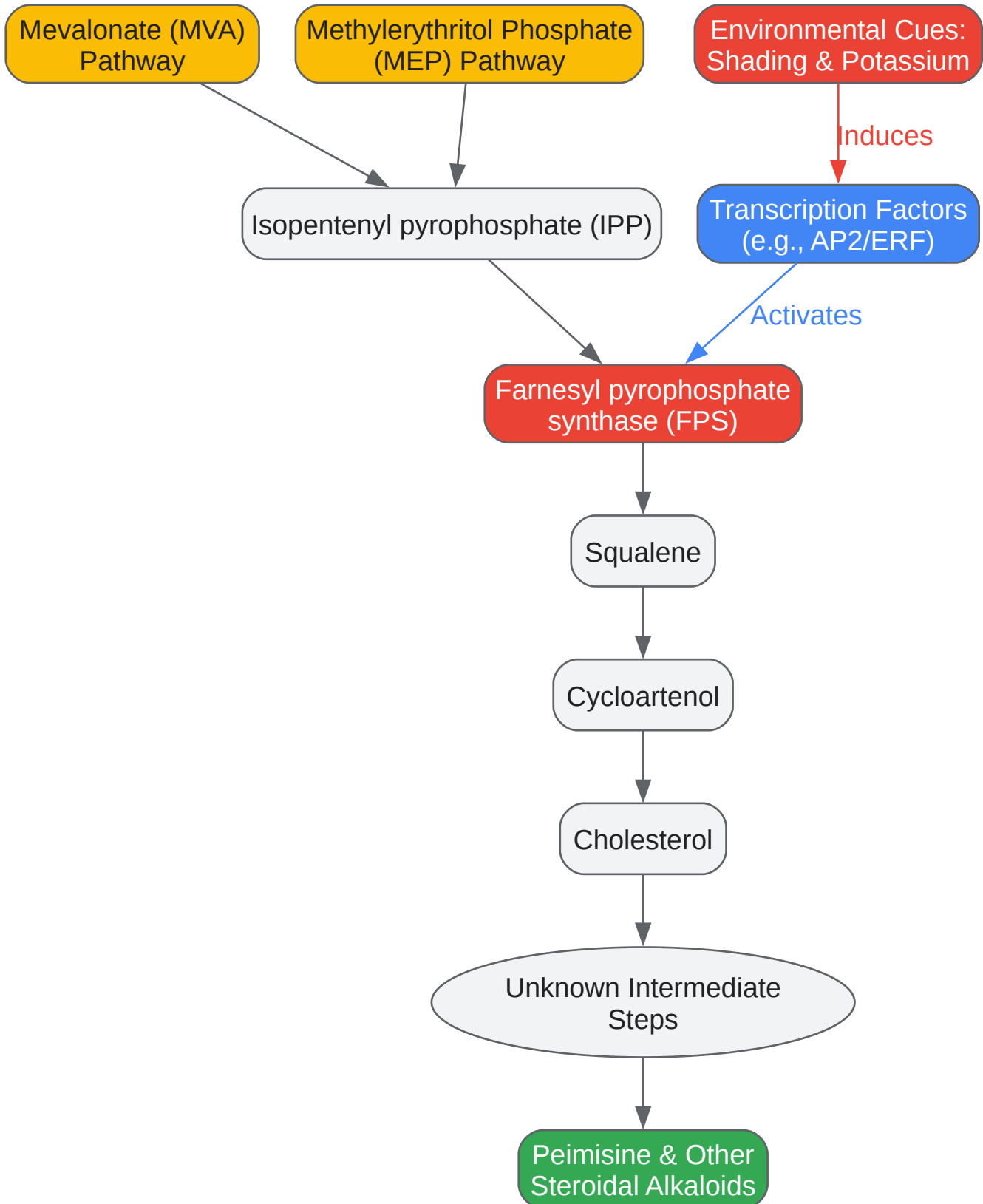
Quantification of Alkaloids via Targeted UPLC-MS/MS

This method provides precise measurement of **peimisine** and specific alkaloids [2].

- **Standard Solution Preparation:** Reference standards for **peimisine**, imperialine, peimine, and peiminine are dissolved to create a series of calibration solutions with known concentrations.
- **Sample Preparation:** Bulb powder is extracted with methanol. The internal standard is added, proteins are precipitated with acetonitrile, and the supernatant is evaporated to dryness. The residue is reconstituted in a methanol-acetonitrile mixture for analysis [8].
- **UPLC-MS/MS Analysis:**
 - **Chromatography:** A Waters ACQUITY UPLC BEH C18 column is used with a gradient elution.
 - **Mass Spectrometry Detection:** A triple-quadrupole mass spectrometer operating in **Multiple Reaction Monitoring (MRM)** mode is used. For **peimisine**, the specific precursor and product ion transitions are monitored to ensure accurate quantification [8].

Biosynthesis Pathway and Regulation

The biosynthesis of steroidal alkaloids like **peimisine** in *Fritillaria* is complex. The diagram below outlines the proposed pathway and its regulation based on transcriptomic studies [1] [5] [7].

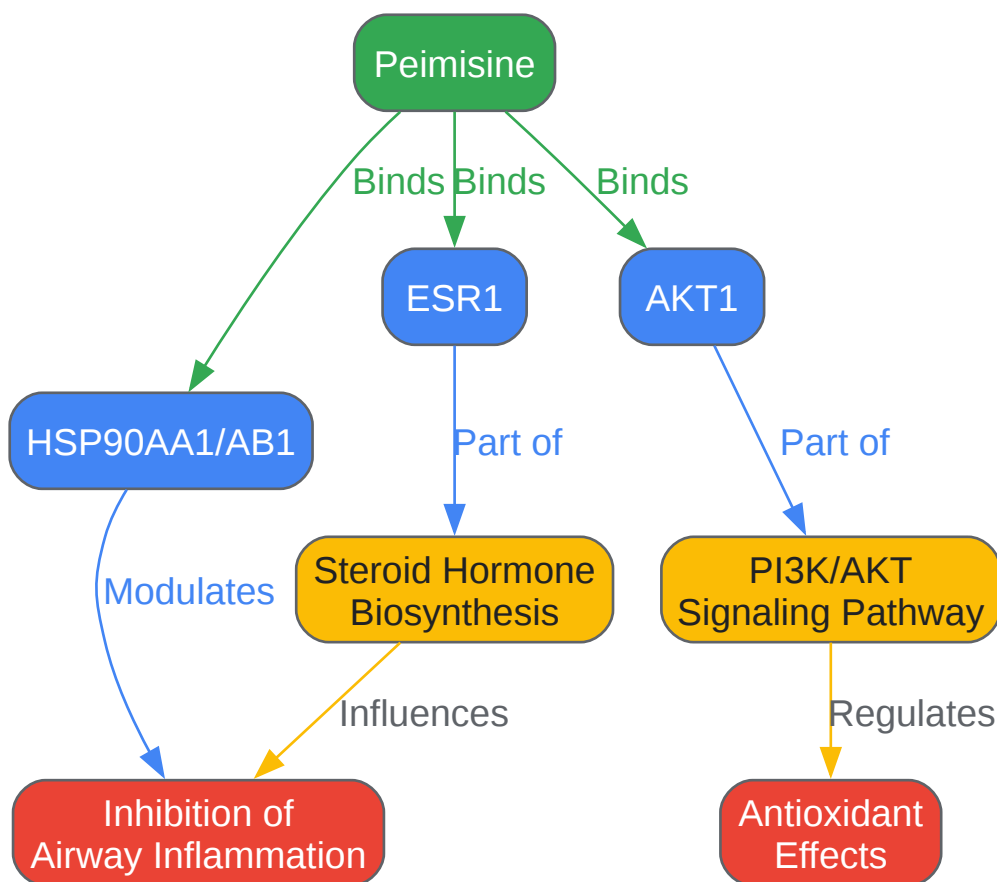


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*Proposed biosynthetic pathway and regulatory network for steroidal alkaloids like **peimisine** in *Fritillaria*, integrating transcriptome studies [1] [5] [7].*

Potential Mechanisms of Action

Network pharmacology studies suggest **peimisine**'s bioactivity arises from interacting with multiple targets. The diagram below illustrates its potential role in alleviating asthma-related symptoms [6] [3].



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*Proposed multi-target mechanisms of **peimisine**, particularly in asthma alleviation and antioxidant effects, as predicted by network pharmacology [6] [3].*

Research Applications and Future Directions

- **Quality Control and Traceability:** The variation in **peimisine** content based on origin and cultivation method makes it a valuable **chemical marker** for authenticating *Fritillaria* bulbus and combating adulteration [2].
- **Functional Food Development:** As a medicinal food homology substance, understanding **peimisine**'s antioxidant properties supports its potential use in **health-functional foods** [3].
- **Unresolved Questions:** Future research should focus on **elucidating the complete biosynthetic pathway**, particularly the late steps, and conducting **in-depth pharmacological and pharmacokinetic studies** to confirm its therapeutic potential and mechanism of action [1] [8].

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To cite this document: Smolecule. [Peimisine steroidal alkaloid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b003746#peimisine-steroidal-alkaloid>]

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